

Technical Guide: NMR Characterization of Fast Green Free Acid

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Compound of Interest

Compound Name: *Fast Green free acid*

CAS No.: 25738-40-3

Cat. No.: B1672073

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Executive Summary

Fast Green FCF is a triarylmethane dye traditionally utilized as a quantitative stain for histones, a protein stain in electrophoresis, and a replacement for Light Green SF in histology. While predominantly available as a disodium salt (highly water-soluble), the Free Acid form (protonated) exhibits distinct solubility and binding kinetics, particularly in non-aqueous environments used for specific peptide synthesis or specialized staining protocols.^[1]

This guide provides a rigorous NMR characterization protocol to distinguish **Fast Green Free Acid** from its disodium salt and its closest structural analog, Brilliant Blue FCF. The presence of a phenolic hydroxyl group and the protonation state of the sulfonic moieties are the primary spectroscopic determinants.

Part 1: Comparative Analysis (The Chemical Landscape)^[1]

To accurately characterize the Free Acid, one must understand its structural deviation from the standard salt and its analog.

Table 1: Structural & Physical Comparison

Feature	Fast Green (Free Acid)	Fast Green FCF (Disodium Salt)	Brilliant Blue FCF
Core Structure	Triarylmethane	Triarylmethane	Triarylmethane
Key Substituent	4-Hydroxy-2-sulfophenyl	4-Hydroxy-2-sulfophenyl	Hydrogen (No Hydroxyl)
Ionization State	Protonated Sulfonates (-SO ₃ H)	Ionized Sulfonates (-SO ₃ Na)	Ionized Sulfonates (-SO ₃ Na)
Solubility	High: Ethanol, DMSO, DMFLow: Water	High: WaterLow: Ethanol (anhydrous)	High: Water, Glycerol
CAS Number	Variable (often in situ)	2353-45-9	3844-45-9
Primary NMR Marker	Phenolic -OH & Acidic -SO ₃ H	Phenolic -OH (Exchangeable)	Absence of Phenolic -OH

The "Smoking Gun" in NMR

The critical distinction between Fast Green and Brilliant Blue is the hydroxyl group at the ortho position of the third aromatic ring.

- Fast Green: Possesses an electron-donating -OH group, shielding adjacent aromatic protons and creating a distinct phenolic singlet in aprotic solvents (DMSO-d₆).[\[1\]](#)
- Brilliant Blue: Lacks this -OH, resulting in a simplified aromatic region (more symmetry) and no exchangeable phenolic proton.[\[1\]](#)

Part 2: NMR Characterization Protocol

Objective: Verify the identity of **Fast Green Free Acid** and assess the degree of protonation (purity from salt).

Solvent Selection Strategy

- Do NOT use D₂O: The Free Acid is poorly soluble in water. Furthermore, D₂O causes rapid exchange of the critical acidic and phenolic protons, erasing the signals needed for

confirmation.

- Select DMSO-d₆: It solubilizes the Free Acid form effectively and, if sufficiently dry, slows proton exchange enough to visualize the -SO₃H and -OH peaks.[1]

Experimental Workflow

Reagents:

- **Fast Green Free Acid** (Target Sample)[1][2][3][4]
- DMSO-d₆ (99.9% D, containing 0.03% TMS v/v)[1]
- Optional: NaOD/D₂O for in-tube salt conversion tests.[1]

Step-by-Step Protocol:

- Preparation: Weigh 10–15 mg of the **Fast Green Free Acid** powder into a clean vial.
- Solvation: Add 600 μL of DMSO-d₆. Vortex for 30 seconds until fully dissolved. The solution should be a deep teal/green.
 - Note: If the sample is the Disodium Salt, it may require gentle heating (40°C) or sonication to fully dissolve in DMSO.
- Acquisition: Transfer to a 5mm NMR tube.
- Parameters (400 MHz or higher):
 - Pulse Sequence: zg30 (standard 1H)[1]
 - Scans (NS): 64 (to resolve minor impurities)
 - Relaxation Delay (D1): 2.0 seconds (ensure relaxation of aromatic protons)
 - Temperature: 298 K (25°C)[1]
- Processing: Apply exponential multiplication (LB = 0.3 Hz), Fourier transform, and phase correction. Reference TMS to 0.00 ppm.[5]

Part 3: Spectral Interpretation

Expected Chemical Shifts (DMSO-d₆)

Region	Shift (δ ppm)	Multiplicity	Assignment	Diagnostic Note
Acidic/Phenolic	9.5 – 12.0+	Broad Singlet	-SO ₃ H / Ar-OH	Critical: Only visible in Free Acid/Dry DMSO. [1] Disappears with D ₂ O shake.
Aromatic	6.5 – 8.2	Multiplets	Ar-H	Complex overlapping region.[1] The proton ortho to the -OH group in Fast Green appears as a doublet/singlet distinct from Brilliant Blue.
Vinyl/Bridge	~6.0 – 6.5	Singlet/Doublet	Methine Bridge	Central carbon environment.
Aliphatic	3.4 – 3.8	Quartet	N-CH ₂ -CH ₃	Methylene protons attached to Nitrogen.[1]
Aliphatic	1.1 – 1.3	Triplet	N-CH ₂ -CH ₃	Methyl protons (terminal).[1]

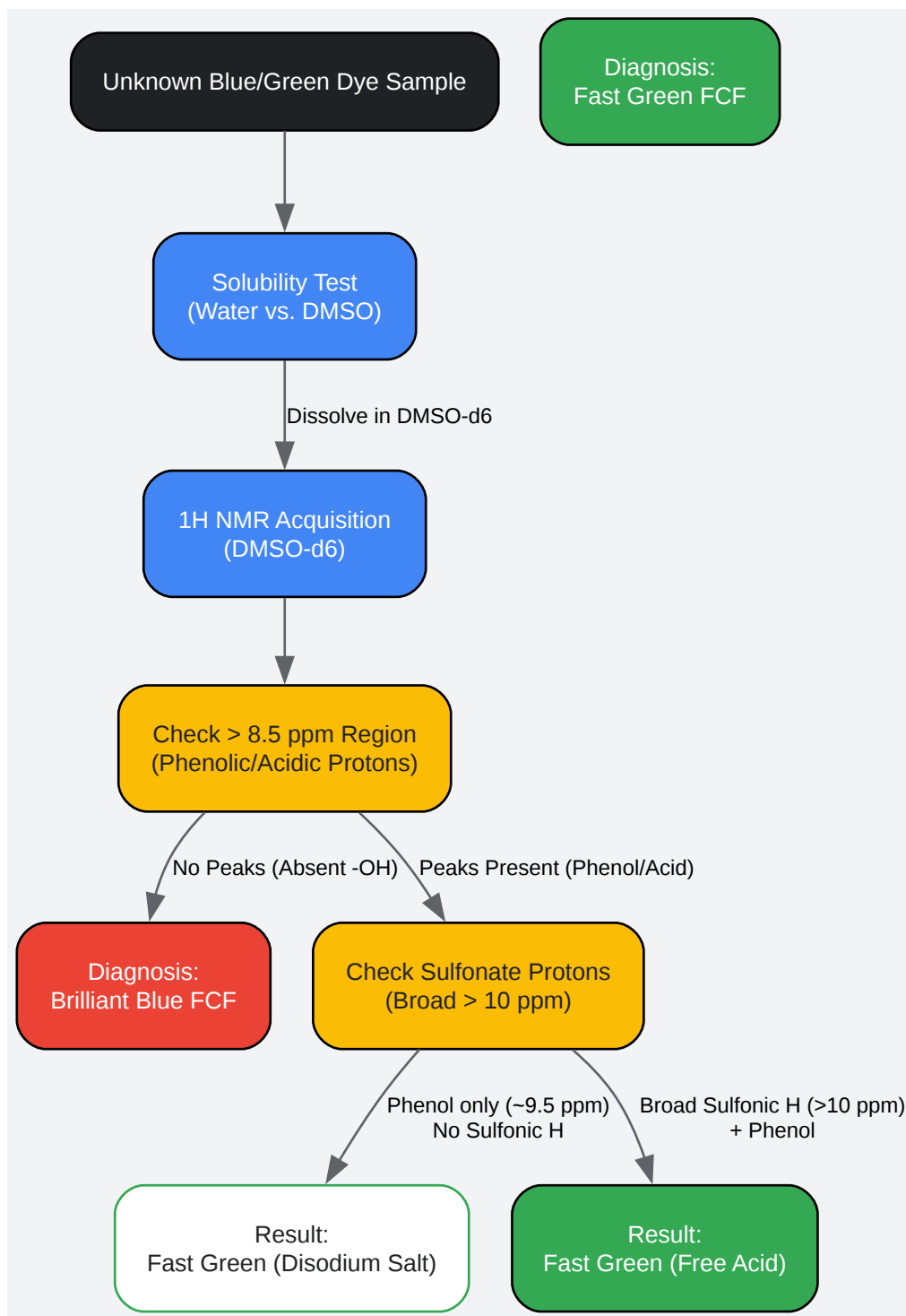
Distinguishing Acid vs. Salt[1]

- Free Acid: Look for the broad, downfield acidic protons (>10 ppm). The aromatic peaks adjacent to the sulfonate groups will be slightly deshielded (shifted downfield by ~0.1-0.2 ppm) compared to the salt form due to the electron-withdrawing nature of the protonated sulfonic acid.

- Disodium Salt: No peaks above 9.0 ppm (unless phenolic OH is visible, usually ~9-10 ppm).
[1] Sharp aromatic peaks.

Part 4: Visualization of Logic & Workflow

The following diagram illustrates the decision matrix for identifying the compound based on NMR data.



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Figure 1: NMR Decision Tree for differentiating Fast Green species and Brilliant Blue analogs.

Part 5: References

- Biological Stain Commission. (n.d.).^[1] Fast Green FCF Certification and Properties. Retrieved from [\[Link\]](#)^[1]
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